

A Technical Guide to Richterite: Chemical Formula, Variants, and Characterization Protocols

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Compound of Interest

Compound Name: *richterite*
CAS No.: 17068-76-7
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This technical guide provides an in-depth examination of the mineral **richterite**, a member of the amphibole supergroup. It details the core chemical formula, explores its primary substitutional variants, and presents the experimental methodologies used for its synthesis and characterization.

Core Chemical Composition and Structure

Richterite is a sodium calcium magnesium silicate mineral belonging to the sodic-calcic amphibole subgroup.^{[1][2]} Its idealized chemical formula is:



This formula represents the end-member composition, but like most minerals, **richterite** is part of a complex solid solution series, allowing for a wide range of chemical substitutions within its

crystal structure. The general amphibole formula can be expressed as $A_{0-1}B_2C_5T_8O_{22}(OH,F,Cl)_2$, where the sites in **richterite** are typically occupied as follows:

- A-site: Predominantly occupied by Na^+ , but can also accommodate K^+ .
- B-site (M4): Occupied by a mix of Na^+ and Ca^{2+} .
- C-site (M1, M2, M3): Primarily occupied by Mg^{2+} .
- T-site: Occupied by Si^{4+} .
- W-site: Occupied by the hydroxyl group $(OH)^-$.

Primary Variants and Solid Solution Series

Substitutions of different ions into the **richterite** structure give rise to several distinct mineral variants. These substitutions occur as continuous solid solution series, meaning that compositions can exist anywhere between the pure end-members.

- **Ferrorichterite**: In this variant, ferrous iron (Fe^{2+}) systematically replaces magnesium (Mg^{2+}) in the C-site (M1, M2, M3).^{[5][6]} This forms a complete solid solution series between the pure magnesium and pure iron end-members.
- **Potassic-richterite**: This variant is defined by the dominance of potassium (K^+) over sodium (Na^+) in the A-site.^{[1][7]}
- **Fluorrichterite**: In this variant, fluorine (F^-) replaces the hydroxyl group (OH^-) in the W-site.^[5]

Other minor substitutions can also occur, including manganese (Mn^{2+}) replacing magnesium in the C-site, and aluminum (Al^{3+}) replacing silicon in the T-site.^[4]

Quantitative Data on Richterite Variants

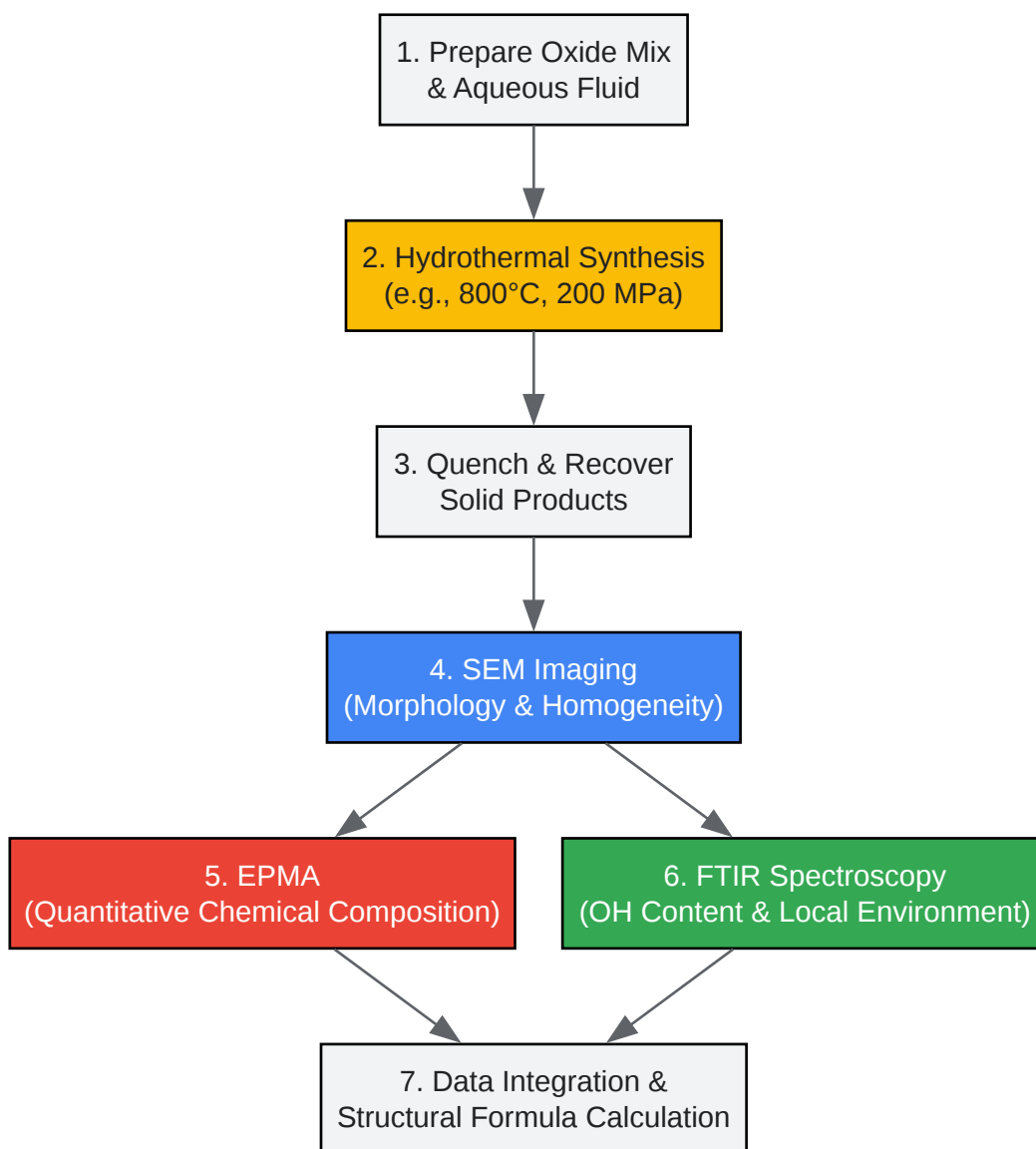
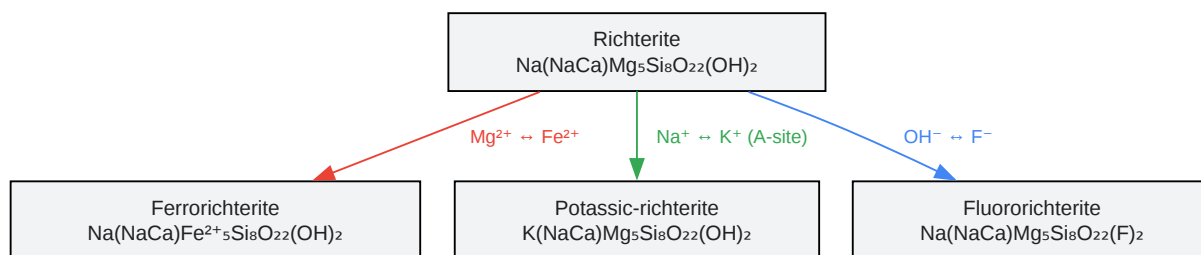
The chemical compositions of **richterite** and its primary variants can be represented by their ideal formulas and the corresponding weight percentages of oxides. The table below provides a comparison of the theoretical end-member compositions.

Mineral Variant	Ideal Chemical Formula	SiO ₂ (wt%)	MgO (wt%)	FeO (wt%)	CaO (wt%)	Na ₂ O (wt%)	K ₂ O (wt%)	H ₂ O (wt%)
Richterite	Na(NaCa) ₅ Mg ₅ Si ₈ O ₂₂ (OH) ₂	58.25	24.40	-	6.79	7.50	-	2.18
Ferrichterite	Na(NaCa) ₅ Fe ²⁺ ₅ Si ₈ O ₂₂ (OH) ₂	49.25	-	36.81	5.75	6.35	-	1.85[8]
Potassic-richterite	K(NaCa) ₅ Mg ₅ Si ₈ O ₂₂ (OH) ₂	57.60	24.15	-	6.72	3.71	5.65	2.16[5]

Note: Oxide percentages are calculated from the ideal end-member formulas. Natural samples will show variations due to impurities and solid solution. A published empirical formula for a natural potassic-**richterite** sample, derived from experimental analysis, is (K_{0.61}Na_{0.30}Pb_{0.02})(Na_{1.14}Ca_{0.79}Mn_{0.07})(Mg_{4.31}Mn_{0.47}Fe³⁺_{0.20})(Si_{7.95}Al_{0.04}Fe³⁺_{0.01})O₂₂(OH_{1.82}F_{0.18}).[4][5]

Visualization of Chemical Relationships

The substitutional relationships between **richterite** and its primary variants are illustrated in the diagram below.



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